

# Essential Safety and Logistical Information for Handling 1-Butanol (BUR1)

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## Compound of Interest

Compound Name: BUR1

Cat. No.: B1668064

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling 1-Butanol (assumed to be designated as **BUR1**). It includes detailed operational and disposal plans, offering procedural guidance to ensure laboratory safety and proper chemical handling.

## Hazard Identification and Personal Protective Equipment (PPE)

1-Butanol is a flammable liquid and vapor that can cause serious eye damage, skin irritation, and respiratory irritation.[1][2] It is also harmful if swallowed.[1][2] Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Personal Protective Equipment (PPE) for Handling 1-Butanol

Protection Type	Recommended Equipment	Specifications and Rationale
Eye and Face Protection	Chemical safety goggles and face shield	Tightly fitting goggles are necessary to protect against splashes. <sup>[1]</sup> A face shield provides an additional layer of protection for the entire face.
Skin Protection	Chemical-resistant gloves (Nitrile or Butyl rubber recommended) and a lab coat	Nitrile rubber gloves with a minimum thickness of 0.4 mm are recommended for full contact, providing a breakthrough time of over 480 minutes. A lab coat should be worn to protect skin and clothing.
Respiratory Protection	NIOSH-approved respirator with an organic vapor cartridge	To be used in a well-ventilated area. A full-face respirator may be necessary if ventilation is inadequate or if there is a significant risk of inhalation.
Foot Protection	Closed-toe shoes	Shoes must fully cover the feet to protect against spills.

## Quantitative Safety Data

The following table summarizes key quantitative safety data for 1-Butanol, crucial for risk assessment in experimental design.

Table 2: Quantitative Safety and Toxicity Data for 1-Butanol

Parameter	Value	Species	Reference
Acute Oral Toxicity (LD50)	790 mg/kg	Rat	
Acute Dermal Toxicity (LD50)	3400 mg/kg	Rabbit	
Acute Inhalation Toxicity (LC50)	8000 ppm (4 hours)	Rat	
Flash Point	29°C - 37°C	-	
Auto-Ignition Temperature	343°C	-	
Flammable Limits in Air	Lower: 1.4% Upper: 11.2%	-	
Occupational Exposure Limit (ACGIH TLV-TWA)	20 ppm	-	

## Operational Plans: Experimental Protocols

Adherence to standardized experimental protocols is critical for the safe handling of 1-Butanol. The following sections detail the necessary procedures.

### General Handling and Storage Protocol

- **Preparation:** Before handling, ensure that the work area is clean, well-ventilated, and that all necessary PPE is readily available and inspected for integrity. An eyewash station and safety shower must be accessible.
- **Dispensing:** When transferring 1-Butanol, use a fume hood to minimize vapor inhalation. Ground and bond containers during transfer to prevent static discharge, which can be an ignition source.
- **Usage:** Avoid contact with skin and eyes. Do not eat, drink, or smoke in the handling area.

- **Storage:** Store 1-Butanol in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.

## Spill Response Protocol

- **Immediate Action:** In the event of a spill, evacuate non-essential personnel from the area and eliminate all ignition sources.
- **Containment:** Wear appropriate PPE and contain the spill using an inert, non-combustible absorbent material such as sand or vermiculite.
- **Cleanup:** Collect the absorbed material into a suitable, labeled container for disposal.
- **Decontamination:** Clean the spill area thoroughly with soap and water.

## Disposal Plan

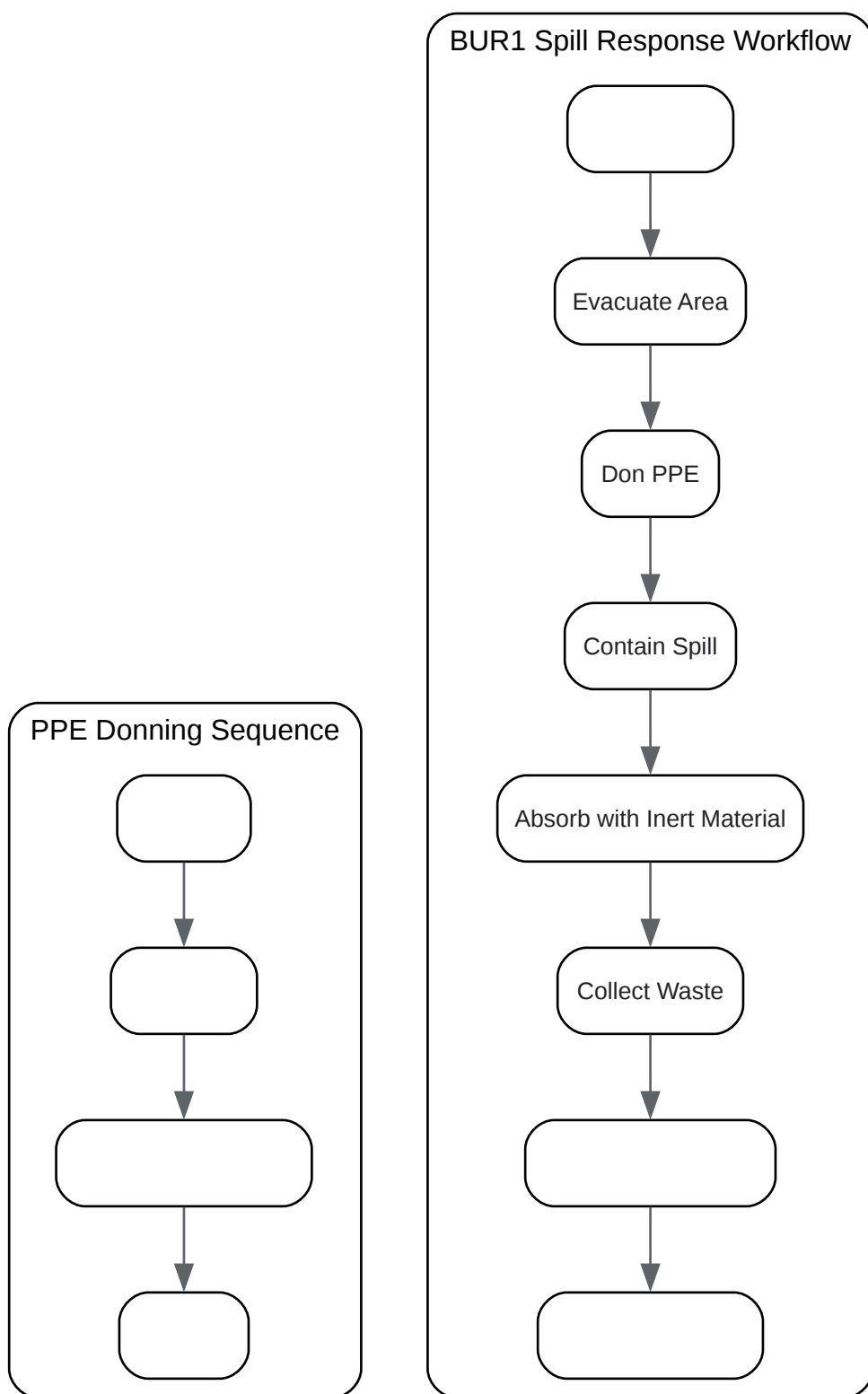
Proper disposal of 1-Butanol and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

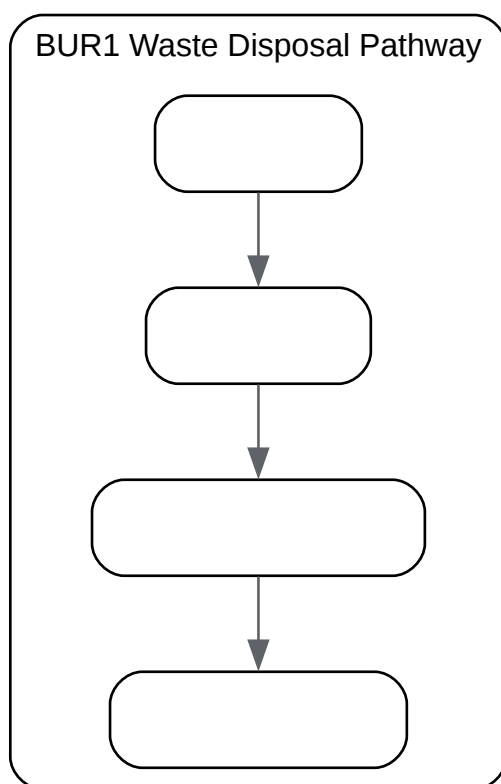
## Waste Disposal Protocol

- **Waste Collection:** Collect all 1-Butanol waste, including contaminated absorbents and disposable PPE, in a designated, properly labeled, and sealed container.
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste: 1-Butanol, Flammable Liquid."
- **Storage of Waste:** Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- **Disposal:** Arrange for the disposal of the hazardous waste through a licensed professional waste disposal service, in accordance with local, state, and federal regulations. Do not dispose of 1-Butanol down the drain.

## Visual Guides

The following diagrams illustrate key workflows for handling 1-Butanol.





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## References

- 1. geneseo.edu [geneseo.edu]
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